

Application Notes and Protocols: Synthesis of Heterocyclic Compounds from 2-Isopropylidenecyclohexanone

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Compound of Interest

Compound Name: Cyclohexanone, 2-(1-methylethylidene)-

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This document provides detailed application notes and experimental protocols for the synthesis of various heterocyclic compounds using 2-isopropylidenecyclohexanone as a versatile starting material. This α,β -unsaturated ketone serves as a valuable synthon for constructing fused heterocyclic systems, which are prominent scaffolds in medicinal chemistry and drug development.

Synthesis of Tetrahydro-4H-indazol-4-ones (Pyrazole Derivatives)

The reaction of 2-isopropylidenecyclohexanone with hydrazine derivatives is a classical and efficient method for the synthesis of 3,3-dimethyl-3,5,6,7-tetrahydro-2H-indazol-4-ones. This reaction proceeds via a Michael addition of the hydrazine to the α,β -unsaturated ketone, followed by an intramolecular cyclization and dehydration to form the fused pyrazole ring system. These scaffolds are of significant interest as they are found in compounds evaluated as inhibitors for enzymes like human neutrophil elastase.^[1]

Logical Workflow for Synthesis and Characterization

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References

- 1. 1,5,6,7-Tetrahydro-4H-indazol-4-ones as human neutrophil elastase (HNE) inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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